

Proper Disposal of Diucomb: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	Diucomb
CAS No.:	63764-56-7
Cat. No.:	B1219756

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive guidance on the proper disposal procedures for **Diucomb**, a pharmaceutical compound containing the active ingredients Bemetizide and Triamterene. Adherence to these protocols is crucial for maintaining laboratory safety, ensuring regulatory compliance, and minimizing environmental impact.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, consult the Safety Data Sheet (SDS) for **Diucomb's** active components, Bemetizide and Triamterene. Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times when handling these substances.

Triamterene is classified as harmful if swallowed, in contact with skin, or inhaled, and it can cause skin, eye, and respiratory irritation.^{[1][2]} In case of exposure, follow standard first aid measures and seek medical attention if necessary.

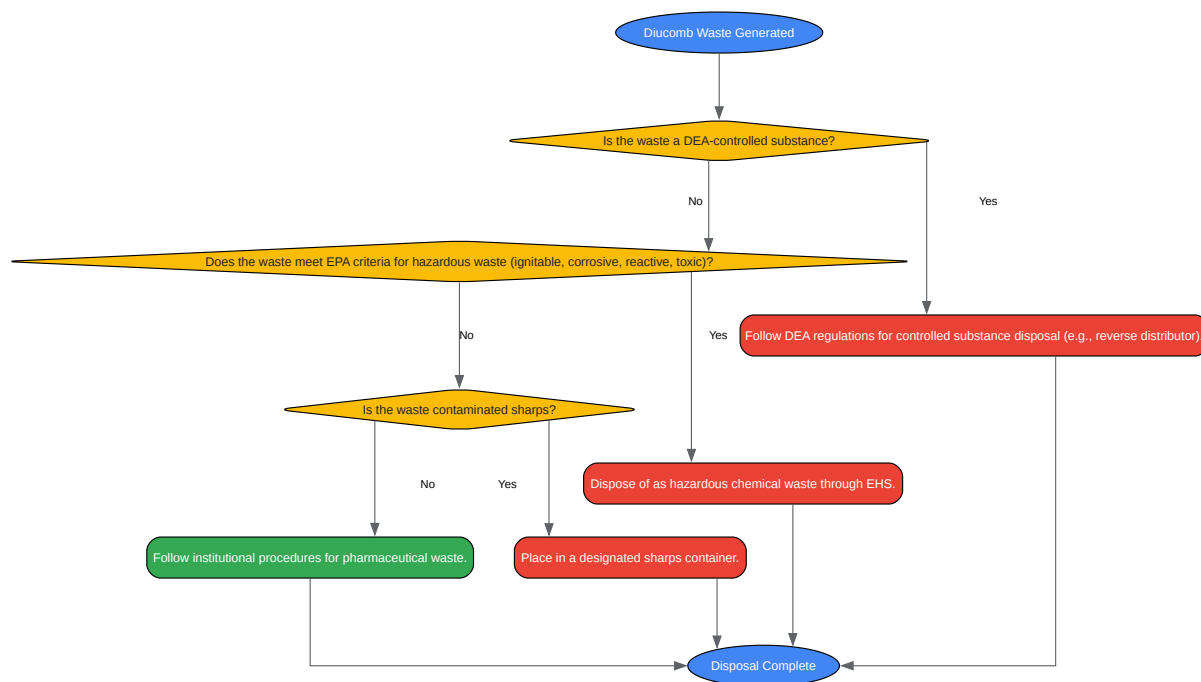
Quantitative Data Summary

While specific ecotoxicity data for **Diucomb** and its components are limited, the available information on their chemical properties and general toxicological classification underscores the need for cautious disposal.

Compound	CAS Number	Molecular Formula	Acute Oral Toxicity (LD50)	Aquatic Toxicity (LC50)	Hazard Classification
Bemetizide	1824-52-8	$C_{15}H_{16}ClN_3O_4S_2$	Data not available	Data not available	Data not available
Triamterene	396-01-0	$C_{12}H_{11}N_7$	285 mg/kg (Mouse)	Data not available	Harmful, Irritant[1][2]

Disposal Decision Pathway

The following diagram outlines the recommended decision-making process for the disposal of **Diucomb** and its associated waste in a laboratory setting.



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References

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- 2. moehs.com [moehs.com]
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